

Physical and chemical properties of dihydro-alpha-ionone

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Compound of Interest

Compound Name: Dihydro-alpha-ionone

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Dihydro-alpha-ionone: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dihydro-alpha-ionone, a saturated derivative of alpha-ionone, is a naturally occurring cyclic ketone found in various essential oils, fruits, and flowers.^[1] While extensively utilized in the fragrance and flavor industries for its characteristic woody, floral, and fruity aroma, its potential pharmacological and biological activities remain a subject of growing interest. This technical guide provides an in-depth overview of the physical and chemical properties of **dihydro-alpha-ionone**, alongside detailed experimental protocols for its synthesis, purification, and analysis. Furthermore, it explores potential signaling pathways and areas for future research in the context of drug discovery and development, drawing parallels with its well-studied precursor, alpha-ionone.

Physical and Chemical Properties

Dihydro-alpha-ionone is a colorless to pale yellow oily liquid.^[2] Its fundamental properties are summarized in the tables below, providing a comprehensive resource for researchers.

Table 1: General and Physical Properties of Dihydro-alpha-ionone

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₂₂ O	[3]
Molecular Weight	194.32 g/mol	[3]
Appearance	Colorless to pale yellow oily liquid	[2]
Boiling Point	90 °C @ 0.1 mm Hg	[2]
Density	0.918 - 0.923 g/mL @ 25 °C	[2]
Refractive Index	1.473 - 1.480 @ 20 °C	[2]
Flash Point	108.89 °C (228.00 °F) TCC	[2]
Vapor Pressure	0.023 mmHg @ 25 °C	[2]
Solubility	Soluble in alcohol; Insoluble in water	[2]

Table 2: Identifiers for Dihydro-alpha-ionone

Identifier	Value	Reference(s)
CAS Number	31499-72-6	[3]
FEMA Number	3628	[3][4]
Synonyms	4-(2,6,6-Trimethyl-2-cyclohexen-1-yl)-2-butanone, Dihydro-α-ionone	[3]

Experimental Protocols

Synthesis: Catalytic Hydrogenation of alpha-Ionone

Dihydro-alpha-ionone is most commonly synthesized via the selective catalytic hydrogenation of alpha-ionone.[5] This process reduces the double bond in the butenone side chain while

preserving the cyclic double bond.

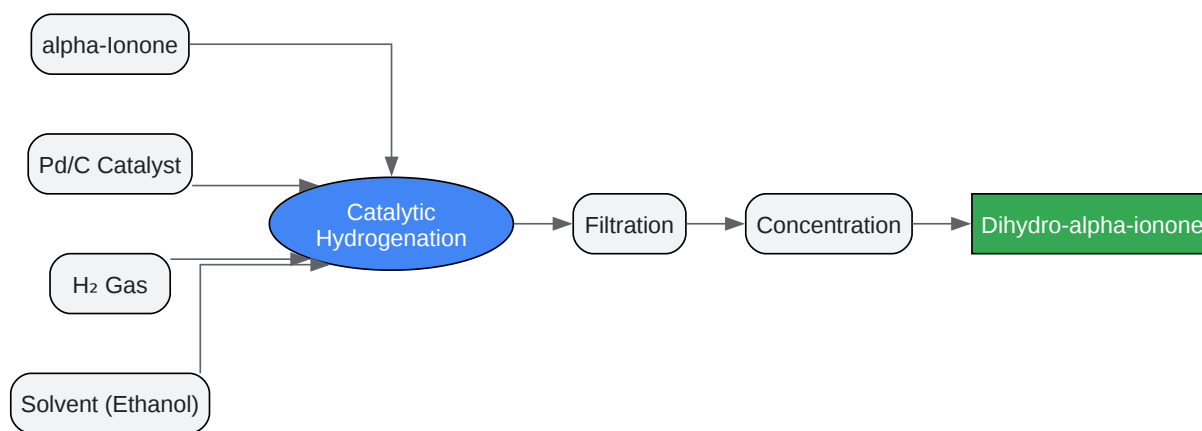
Materials:

- alpha-Ionone
- Palladium on carbon (Pd/C) catalyst (5%)
- Ethanol (or other suitable solvent)
- Hydrogen gas (H₂)
- Reaction flask equipped with a magnetic stirrer and gas inlet
- Hydrogenation apparatus (e.g., Parr hydrogenator or balloon hydrogenation setup)

Procedure:

- In a reaction flask, dissolve alpha-ionone in a suitable solvent such as ethanol.
- Carefully add the Pd/C catalyst to the solution. The flask should be purged with an inert gas like nitrogen or argon.
- Connect the flask to the hydrogenation apparatus.
- Evacuate the flask and then introduce hydrogen gas. This process should be repeated three times to ensure an inert atmosphere has been replaced by hydrogen.
- Stir the reaction mixture vigorously under a positive pressure of hydrogen gas at room temperature.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- Upon completion, carefully vent the hydrogen gas and purge the flask with an inert gas.
- Filter the reaction mixture through a pad of Celite to remove the Pd/C catalyst.
- Wash the filter cake with the solvent used in the reaction.

- Concentrate the filtrate under reduced pressure to obtain the crude **dihydro-alpha-ionone**.



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Caption: Synthesis of **Dihydro-alpha-ionone** Workflow.

Purification: Silica Gel Column Chromatography

The crude product can be purified by silica gel column chromatography to yield high-purity **dihydro-alpha-ionone**.^{[6][7][8][9][10]}

Materials:

- Crude **dihydro-alpha-ionone**
- Silica gel (60-120 mesh)
- Hexane
- Ethyl acetate
- Chromatography column

- Collection tubes

Procedure:

- Prepare a slurry of silica gel in a non-polar solvent (e.g., hexane).
- Pack the chromatography column with the slurry, ensuring no air bubbles are trapped.[10]
- Add a layer of sand on top of the silica gel.[9]
- Pre-elute the column with the chosen solvent system (e.g., a mixture of hexane and ethyl acetate).
- Dissolve the crude **dihydro-alpha-ionone** in a minimal amount of the eluent and load it onto the column.
- Elute the column with a gradient of increasing polarity (e.g., starting with 100% hexane and gradually increasing the percentage of ethyl acetate).
- Collect fractions and monitor the separation using TLC.
- Combine the fractions containing the pure product and concentrate under reduced pressure.

Spectroscopic Analysis

1. Nuclear Magnetic Resonance (NMR) Spectroscopy[11][12][13][14]

- Sample Preparation: Dissolve 5-10 mg of purified **dihydro-alpha-ionone** in approximately 0.6 mL of deuterated chloroform (CDCl_3) in an NMR tube.
- ^1H NMR Parameters:
 - Spectrometer Frequency: 400 MHz or higher
 - Pulse Program: Standard single-pulse experiment (e.g., 'zg30' on Bruker instruments).
 - Spectral Width: 0-12 ppm
 - Acquisition Time: 2-4 seconds

- Relaxation Delay: 1-5 seconds
- Number of Scans: 16 or more for good signal-to-noise ratio.
- ¹³C NMR Parameters:
 - Spectrometer Frequency: 100 MHz or higher
 - Pulse Program: Standard proton-decoupled single-pulse experiment (e.g., 'zgpg30' on Bruker instruments).
 - Spectral Width: 0-220 ppm
 - Acquisition Time: 1-2 seconds
 - Relaxation Delay: 2-5 seconds
 - Number of Scans: 1024 or more, depending on the sample concentration.

2. Fourier-Transform Infrared (FTIR) Spectroscopy[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#)

- Sample Preparation: As **dihydro-alpha-ionone** is a liquid, it can be analyzed as a thin film between two potassium bromide (KBr) or sodium chloride (NaCl) plates.[\[15\]](#)[\[16\]](#)
- Analysis:
 - Obtain a background spectrum of the clean salt plates.
 - Place a small drop of the sample on one plate and cover it with the second plate to create a thin film.
 - Acquire the sample spectrum over the range of 4000-400 cm⁻¹.
 - The resulting spectrum should be analyzed for characteristic absorption bands, particularly the C=O stretch of the ketone group.

3. Gas Chromatography-Mass Spectrometry (GC-MS)[\[3\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)

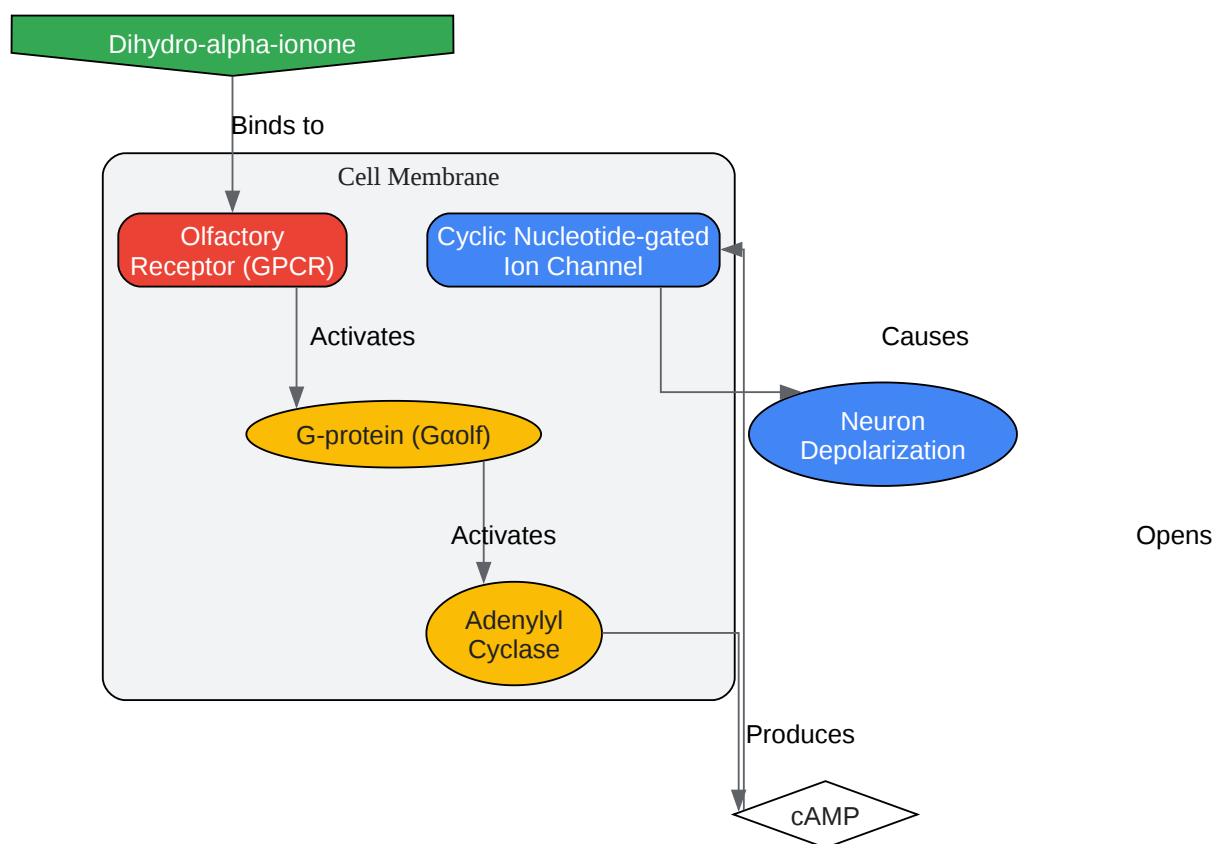
- Sample Preparation: Prepare a dilute solution of **dihydro-alpha-ionone** in a volatile solvent like dichloromethane or hexane.
- GC Parameters:
 - Column: A non-polar capillary column (e.g., HP-5MS or equivalent).
 - Injector Temperature: 250 °C
 - Oven Temperature Program: Start at a lower temperature (e.g., 60 °C), hold for a few minutes, then ramp up to a higher temperature (e.g., 280 °C) at a rate of 10 °C/min.
 - Carrier Gas: Helium at a constant flow rate.
- MS Parameters:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Mass Range: Scan from m/z 40 to 400.
 - The resulting mass spectrum can be compared with library data for confirmation of the structure.

Biological Activity and Signaling Pathways

While research on the specific biological activities of **dihydro-alpha-ionone** is limited, studies on its precursor, alpha-ionone, provide valuable insights into potential areas of investigation for drug development.

Olfactory Receptor Signaling

Ionones are known to interact with olfactory receptors (ORs), which are a class of G-protein coupled receptors (GPCRs).^{[6][24]} The general mechanism of olfactory signal transduction involves the binding of an odorant molecule to an OR, leading to the activation of a G-protein (G α olf). This, in turn, activates adenylyl cyclase, which increases the intracellular concentration of cyclic adenosine monophosphate (cAMP).^{[24][25]} The elevated cAMP levels open cyclic nucleotide-gated ion channels, causing a depolarization of the olfactory sensory neuron and the propagation of a nerve impulse.^{[6][25]}



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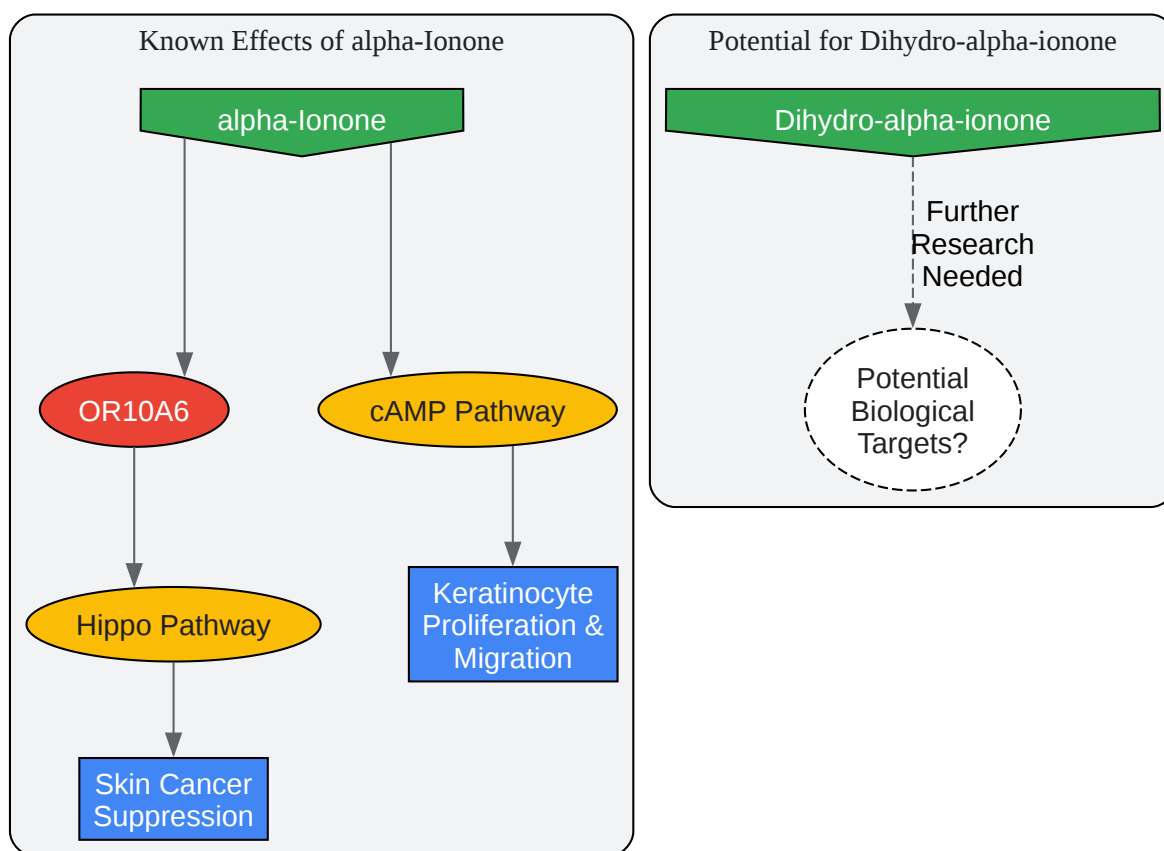
Caption: Generalized Olfactory Signaling Pathway.

Potential Therapeutic Applications

Research on alpha-ionone has demonstrated its potential in dermatology and oncology.

- **Skin Barrier Repair:** Alpha-ionone has been shown to promote the proliferation and migration of human keratinocytes through the activation of the cAMP signaling pathway.[26] This suggests a potential therapeutic application for **dihydro-alpha-ionone** in wound healing and the restoration of skin barrier function.

- Anticancer Activity: Studies have indicated that alpha-ionone can inhibit the growth of skin cancer cells by activating the Hippo signaling pathway through the olfactory receptor OR10A6.[25][27] This leads to the phosphorylation of key proteins like LATS and YAP/TAZ, ultimately suppressing tumorigenesis.[25][27] Given the structural similarity, it is plausible that **dihydro-alpha-ionone** could exhibit similar anticancer properties, warranting further investigation. The related compound beta-ionone has also shown anti-proliferative and apoptotic effects in various cancer cell lines, including breast cancer and leukemia.[28][29]



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Caption: Known and Potential Signaling Pathways.

Conclusion and Future Directions

Dihydro-alpha-ionone is a readily accessible compound with well-defined physical and chemical properties. While its primary applications have been in the fragrance and flavor industries, the biological activities of its structural analog, alpha-ionone, suggest that **dihydro-alpha-ionone** may hold untapped potential in the pharmaceutical and dermatological fields.

Future research should focus on:

- Elucidating the specific biological activities of **dihydro-alpha-ionone**: This includes in vitro and in vivo studies to assess its effects on various cell types, particularly cancer cells and skin cells.
- Identifying its molecular targets: Investigating its interactions with specific receptors, such as olfactory receptors expressed in non-olfactory tissues, and its downstream signaling pathways is crucial.
- Exploring its therapeutic potential: Preclinical studies are warranted to evaluate its efficacy in models of skin disorders and cancer.

This comprehensive technical guide serves as a foundational resource to stimulate and support further research into the multifaceted properties and potential applications of **dihydro-alpha-ionone**.

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